Introduction: The Analytical Imperative for Hydroxylated Acetophenones

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Compound of Interest

Compound Name:	*1-(4-Hydroxy-3-(hydroxymethyl)phenyl)ethanone*
CAS No.:	*39235-58-0*
Cat. No.:	*B109115*

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4'-Hydroxy-3'-(hydroxymethyl)acetophenone is an aromatic ketone possessing both a phenolic hydroxyl and a benzylic alcohol functionality. This substitution pattern makes it a key intermediate in the synthesis of various pharmaceutical compounds and a potential impurity or metabolite in drug products. Its accurate quantification is crucial for ensuring the quality, safety, and efficacy of active pharmaceutical ingredients (APIs) and formulated products. High-Performance Liquid Chromatography (HPLC) with UV detection is the definitive technique for this purpose, offering high resolution, sensitivity, and quantitative precision.

This guide presents a comprehensive, robust, and self-validating Reversed-Phase HPLC (RP-HPLC) protocol for the analysis of 4'-Hydroxy-3'-(hydroxymethyl)acetophenone. As a Senior Application Scientist, this document moves beyond a simple list of steps to explain the causality behind the methodological choices, ensuring the protocol is not only followed but understood. This method is designed for researchers, quality control analysts, and drug development professionals who require a reliable analytical framework for this compound.

While a specific validated method for this exact molecule is not widely published, the protocol herein is expertly derived from established methods for closely related structural analogs, such

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as 4-hydroxyacetophenone and its various substituted derivatives.[1][2][3]

Principle of the Method: A Chemist's Perspective on Separation

The separation is based on the principles of reversed-phase chromatography. The analyte, 4'-Hydroxy-3'-(hydroxymethyl)acetophenone, is a moderately polar molecule due to its two hydroxyl groups. It is introduced into the HPLC system, where it partitions between a non-polar stationary phase (a C18 silica-based column) and a polar mobile phase.

The non-polar octadecylsilyl (C18) chains of the stationary phase interact with the hydrophobic aromatic ring of the analyte via van der Waals forces. The mobile phase, a gradient mixture of acidified water and acetonitrile, serves to elute the compound from the column. By gradually increasing the concentration of the organic solvent (acetonitrile), the polarity of the mobile phase is decreased, weakening the analyte's interaction with the stationary phase and causing it to move through the column. The inclusion of a small amount of acid (e.g., phosphoric acid) in the aqueous portion of the mobile phase is critical; it suppresses the ionization of the phenolic hydroxyl group, ensuring the analyte remains in a single, neutral form, which results in a sharp, symmetrical chromatographic peak.[1][2]

Following separation, the analyte passes through a UV detector, where it absorbs light at a specific wavelength due to its aromatic ketone chromophore. The detector response is directly proportional to the concentration of the analyte, allowing for precise quantification.

Visualized Analytical Workflow

The entire analytical process, from sample preparation to data analysis, is summarized in the following workflow diagram.

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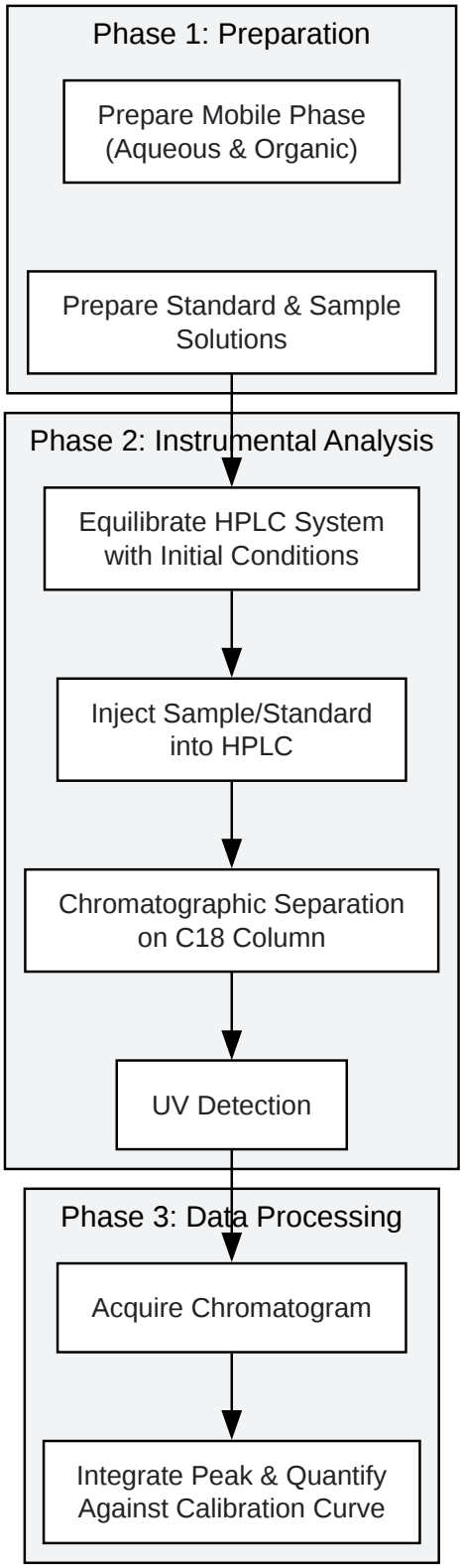

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Caption: Overall workflow for the HPLC analysis of 4'-Hydroxy-3'-(hydroxymethyl)acetophenone.

Detailed Experimental Protocol

Instrumentation, Materials, and Reagents

- Instrumentation: An HPLC system equipped with a binary or quaternary pump, a degasser, an autosampler, a column thermostat, and a UV-Vis or Diode Array Detector (DAD). A chromatographic data station (CDS) for instrument control and data processing is required.
- HPLC Column: A reversed-phase C18 column is recommended. Typical dimensions are 150 mm x 4.6 mm with a 5 µm particle size.
- Reagents:
  - Acetonitrile (ACN), HPLC grade or higher.
  - Water, HPLC grade or Type I ultrapure.
  - Phosphoric acid (H_3PO_4), analytical grade (~85%).
  - 4'-Hydroxy-3'-(hydroxymethyl)acetophenone reference standard (purity ≥ 98%).
- Labware: Volumetric flasks (Class A), pipettes, autosampler vials with septa, 0.45 µm syringe filters for sample preparation.

Chromatographic Conditions

The following table summarizes the optimized starting conditions for the analysis. These may be adjusted as needed to meet system suitability requirements.

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Parameter	Recommended Condition	Rationale
Stationary Phase	C18, 150 x 4.6 mm, 5 µm	Provides excellent retention and separation for moderately polar aromatic compounds.
Mobile Phase A	0.1% Phosphoric Acid in Water	Acidifier suppresses silanol and analyte ionization, leading to improved peak shape.
Mobile Phase B	Acetonitrile (ACN)	Strong organic solvent for eluting the analyte in a reversed-phase system.
Gradient Program	0-2 min: 10% B2-15 min: 10% to 70% B15-17 min: 70% B17-18 min: 70% to 10% B18-25 min: 10% B (Re-equilibration)	A gradient is used to ensure elution of the main analyte with good resolution from potential impurities and to clean the column after each injection.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable run times.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Injection Volume	10 µL	A small volume minimizes potential for band broadening and column overload.
Detection Wavelength	275 nm	Acetophenone derivatives exhibit strong UV absorbance near this wavelength. A full UV scan of the standard is recommended to determine the precise λmax.

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Preparation of Solutions

- Mobile Phase A (0.1% H_3PO_4 in Water): Add 1.0 mL of concentrated phosphoric acid to 1000 mL of HPLC-grade water. Mix thoroughly and degas before use.
- Mobile Phase B (Acetonitrile): Use HPLC-grade acetonitrile directly. Degas before use.
- Diluent: Prepare a mixture of Water:Acetonitrile (80:20 v/v). This composition ensures the sample is fully dissolved and is compatible with the initial mobile phase conditions to prevent peak distortion.
- Standard Stock Solution (e.g., 500 µg/mL): Accurately weigh approximately 25 mg of the 4'-Hydroxy-3'-(hydroxymethyl)acetophenone reference standard and transfer to a 50 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by performing serial dilutions of the Standard Stock Solution with the diluent.

Sample Preparation

- Accurately weigh the sample material expected to contain the analyte.
- Dissolve the material in a known volume of diluent to achieve a theoretical concentration within the calibration range (e.g., 25 µg/mL).
- Vortex or sonicate briefly to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial to remove any particulates that could damage the column.

Trustworthiness: A Self-Validating System

A protocol's trustworthiness is established through validation. The method described should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to demonstrate its suitability for its intended purpose.[4][5] Key validation parameters ensure the data produced is reliable and accurate.

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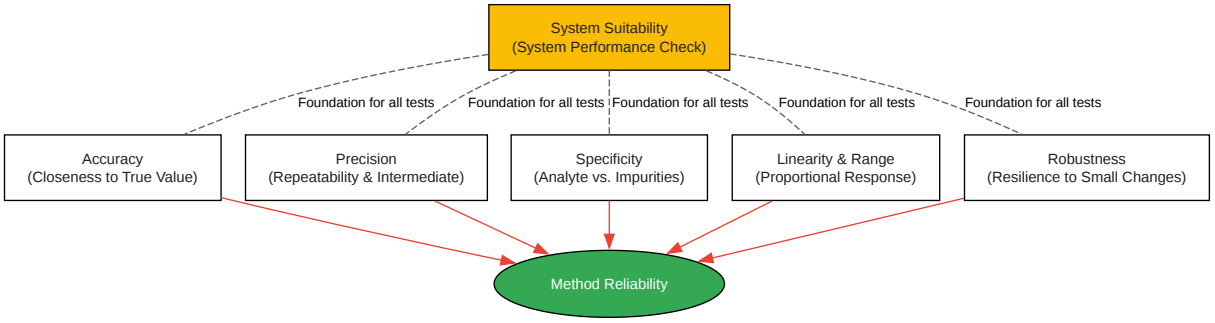

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Caption: Core validation parameters that establish the trustworthiness of an analytical method.

Validation Parameters Synopsis:

- System Suitability: Performed before any analysis, this test verifies that the HPLC system is performing adequately. Inject a working standard (e.g., 25 µg/mL) multiple times (n=5). The %RSD of the peak area should be ≤ 2.0%, the tailing factor should be ≤ 2.0, and the theoretical plates should be ≥ 2000.

- Specificity: The ability to assess the analyte unequivocally in the presence of other components (e.g., impurities, degradation products). This is demonstrated by analyzing a placebo (matrix without analyte) and showing no interfering peaks at the retention time of the analyte.

- Linearity: Analyze the prepared calibration standards across the specified range. Plot the peak area versus concentration and perform a linear regression. The correlation coefficient (r^2) should be ≥ 0.999.

- Accuracy: Determined by analyzing samples with known concentrations (spiked samples) at different levels (e.g., 80%, 100%, 120% of the target concentration). The recovery should typically be within 98.0% to 102.0%.

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- Precision:
  - Repeatability (Intra-assay): The agreement between results from multiple preparations of the same sample (e.g., n=6) on the same day. The %RSD should be ≤ 2.0%.
  - Intermediate Precision: The agreement between results from the same sample analyzed on different days, by different analysts, or on different equipment.
- Robustness: Deliberately introduce small variations to the method parameters (e.g., ±2°C in column temperature, ±0.1 mL/min in flow rate, slight changes in mobile phase pH) and show that the results remain reliable.

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